

Application Notes and Protocols: Analysis of β -catenin Levels Following OM-153 Treatment

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Compound of Interest

Compound Name: OM-153
Cat. No.: B10831408

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Introduction

OM-153 is a novel, potent, and selective small molecule inhibitor of the tankyrase enzymes, TNKS1 and TNKS2.[1][2][3][4] These enzymes are key regulators of the Wnt/ β -catenin signaling pathway.[1][2][3] Tankyrases poly-ADP-ribosylate AXIN proteins, marking them for ubiquitination and subsequent degradation by the proteasome.[1][2] AXIN is a crucial component of the β -catenin destruction complex, which also includes APC, GSK3 β , and CK1. In the absence of Wnt signaling, this complex phosphorylates β -catenin, leading to its degradation and keeping cytoplasmic levels low.[5][6]

By inhibiting tankyrases, **OM-153** stabilizes AXIN levels, thereby enhancing the activity of the destruction complex and promoting the degradation of β -catenin.[1][7] This leads to a reduction in the nuclear translocation of β -catenin and subsequent downregulation of Wnt target gene expression.[1][7] Dysregulation of the Wnt/ β -catenin pathway is a hallmark of many cancers, particularly colorectal cancer, making tankyrase inhibitors like **OM-153** a promising therapeutic strategy.[3][8]

These application notes provide a summary of the effects of **OM-153** on β -catenin levels as determined by Western blot analysis and offer a detailed protocol for researchers to conduct similar experiments.

Data Presentation: Effect of OM-153 on β -catenin Levels

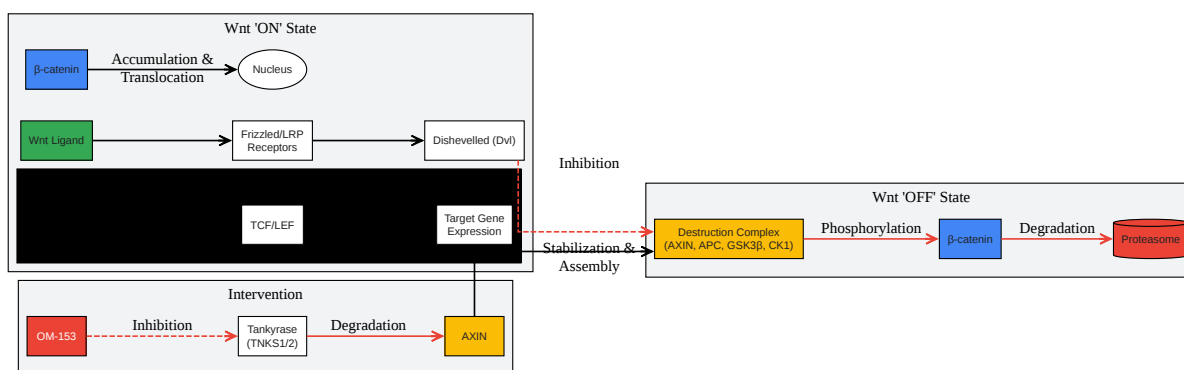
The following table summarizes the quantitative analysis of total β -catenin protein levels in COLO 320DM human colon carcinoma xenografts following oral, twice-daily treatment with **OM-153** for 34 days. The data is presented as the mean relative protein level compared to the vehicle-treated control group. This data is derived from in vivo studies and demonstrates a dose-dependent reduction in total β -catenin levels.[\[1\]\[9\]](#)

Treatment Group (OM-153 Dose, mg/kg)	Mean Relative Total β -catenin Level (vs. Vehicle)
Vehicle Control	1.00
0.33	~0.85
1	~0.70
3.3	~0.60
10	~0.55

Note: The quantitative data are estimations derived from the graphical representation of quantified protein immunoblot ratios in Brinch et al., Cancer Research Communications, 2022.[\[1\]\[9\]](#)

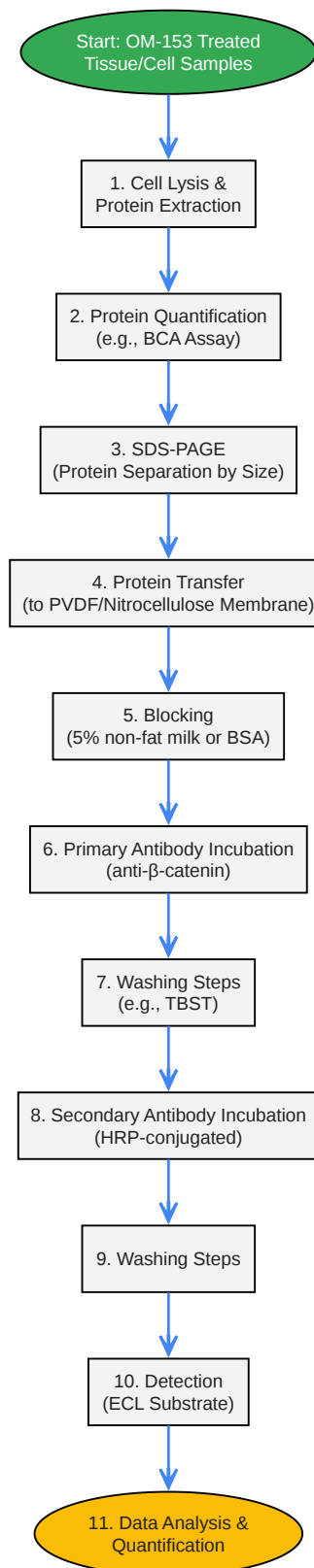
Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the Wnt/ β -catenin signaling pathway and the experimental workflow for Western blot analysis of β -catenin.



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Wnt/β-catenin signaling pathway and the mechanism of OM-153 action.



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